

fosfomycin calcium CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: fosfomycin calcium

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Fosfomycin Calcium: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fosfomycin calcium is the calcium salt of fosfomycin, a broad-spectrum antibiotic with a unique mechanism of action that involves the inhibition of bacterial cell wall synthesis. This document provides a detailed overview of **fosfomycin calcium**, including its chemical identifiers, physicochemical properties, and mechanism of action. Furthermore, it outlines key experimental protocols relevant to its study and application in research and development.

Chemical Identifiers and Physicochemical Properties

Fosfomycin calcium is available in both anhydrous and monohydrate forms, each with distinct chemical identifiers. It is crucial to distinguish between these forms for accurate experimental design and interpretation.

Table 1: Chemical Identifiers for **Fosfomycin Calcium**

Identifier	Anhydrous Fosfomycin Calcium	Fosfomycin Calcium Monohydrate
CAS Number	26016-98-8[1][2][3][4]	26469-67-0[5][6][7][8][9][10]
Molecular Formula	C ₃ H ₅ CaO ₄ P[3][11]	C ₃ H ₅ CaO ₄ P·H ₂ O[7][10]
Molecular Weight	176.12 g/mol [3][11]	194.14 g/mol [5][6][7][10]
IUPAC Name	calcium;[(2R,3S)-3-methyloxiran-2-yl]phosphonate[11]	calcium;[(2R,3S)-3-methyloxiran-2-yl]phosphonate;hydrate[5][6][7]
InChI Key	YMZJBJPWTXJQMR-LJUKVTEVSA-L[2]	MSHCINMVQZDXTG-JSTPYPERSA-L[5]
SMILES String	[Ca++].CC1OC1P([O-])([O-])=O	O. [Ca+2].C[C@@H]1O[C@@H]1P(=O)([O-])[O-][7]
PubChem CID	93095[11]	11954232[6]

Table 2: Physicochemical Properties of Fosfomycin Calcium

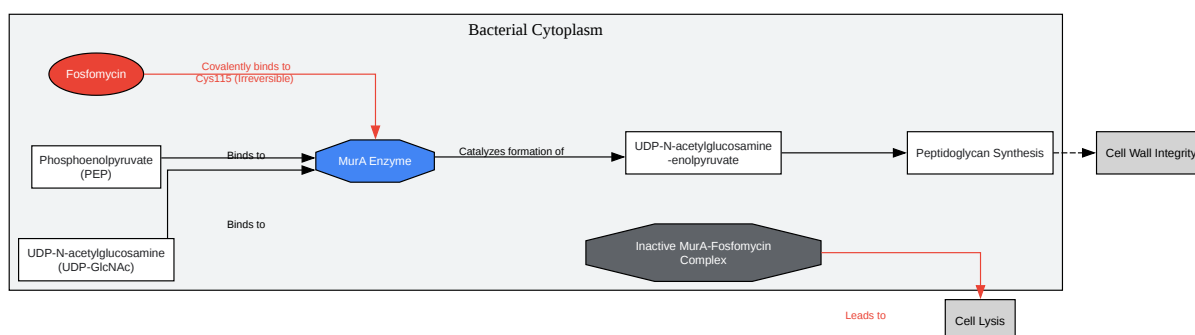
Property	Value
Appearance	White or almost white powder[1]
Solubility	Slightly soluble in water; practically insoluble in acetone, methanol, and methylene chloride.[12] The anhydrous form is described as soluble in water.[2]
Storage Temperature	2-8°C or -20°C[10]

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Fosfomycin exerts its bactericidal activity by inhibiting the initial step in the biosynthesis of peptidoglycan, a critical component of the bacterial cell wall.[13] It specifically targets and

irreversibly inhibits the enzyme UDP-N-acetylglucosamine enolpyruvyl transferase, commonly known as MurA.[14][15][16]

The mechanism of inhibition involves fosfomycin acting as an analog of phosphoenolpyruvate (PEP), the natural substrate of MurA.[14][16] Fosfomycin covalently binds to a cysteine residue (Cys115 in *E. coli*) in the active site of the MurA enzyme.[13][16] This binding prevents the formation of UDP-N-acetylglucosamine-3-O-enolpyruvate from UDP-N-acetylglucosamine (UDP-GlcNAc) and PEP, thereby blocking the synthesis of peptidoglycan and leading to bacterial cell lysis.[13]



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Mechanism of fosfomycin action on MurA.

Experimental Protocols

Fosfomycin Susceptibility Testing: Agar Dilution Method

The agar dilution method is the gold standard for determining the minimum inhibitory concentration (MIC) of fosfomycin.[17] A critical component of this assay is the supplementation of the Mueller-Hinton Agar (MHA) with glucose-6-phosphate (G6P) to enhance the uptake of fosfomycin by the bacteria.[17][18]

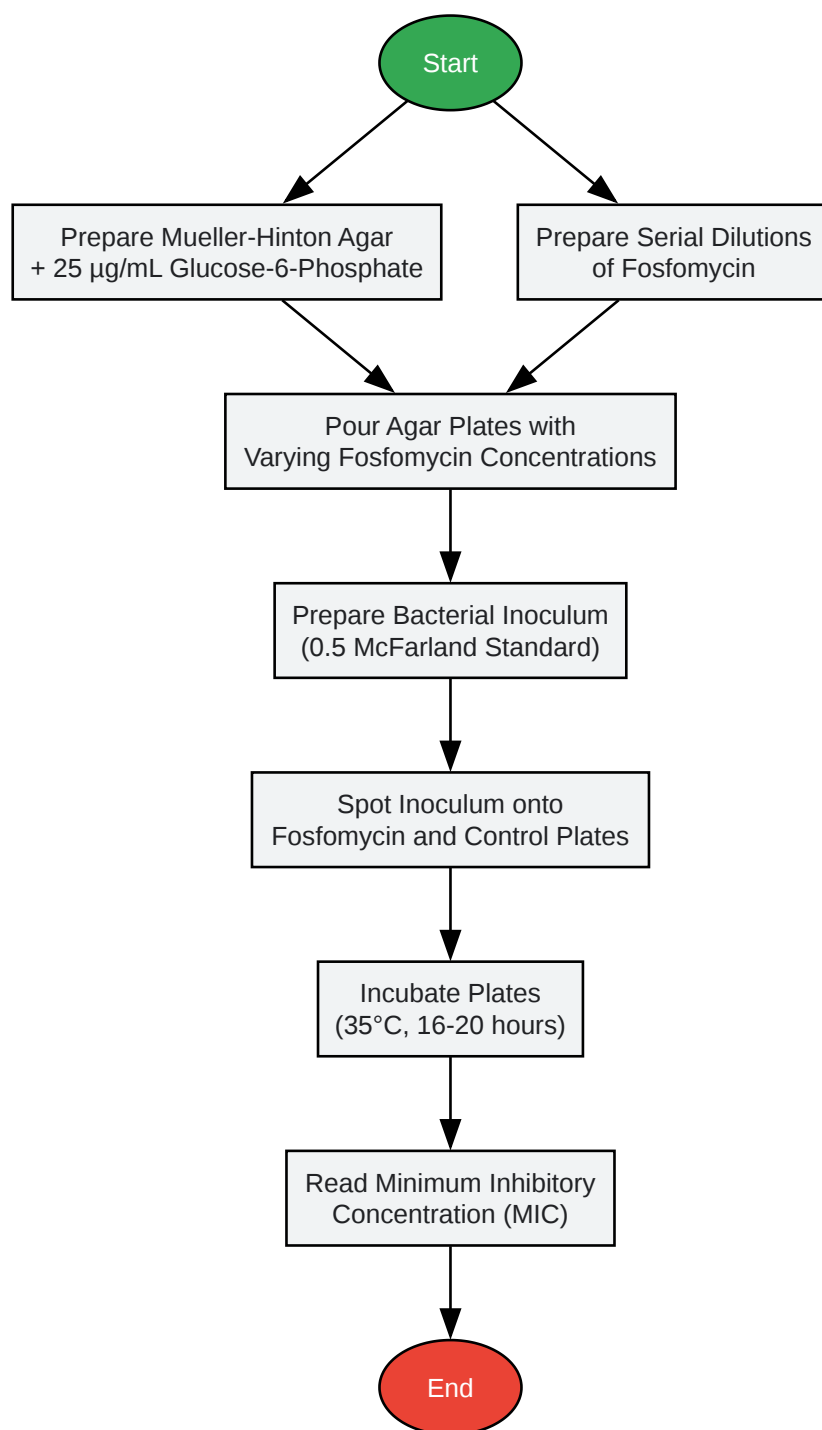
Materials:

- **Fosfomycin calcium** powder
- Mueller-Hinton Agar (MHA)

- Glucose-6-phosphate (G6P)
- Sterile petri dishes
- Sterile saline (0.85%)
- McFarland 0.5 turbidity standard
- Bacterial cultures (test and quality control strains)
- Incubator ($35 \pm 2^{\circ}\text{C}$)

Procedure:

- **Media Preparation:** Prepare MHA according to the manufacturer's instructions. Autoclave and cool to $45\text{-}50^{\circ}\text{C}$. Aseptically add G6P to a final concentration of $25\text{ }\mu\text{g/mL}$.
- **Fosfomycin Plate Preparation:** Prepare serial twofold dilutions of fosfomycin in a sterile diluent. Add a defined volume of each fosfomycin dilution to molten MHA supplemented with G6P to achieve the desired final concentrations. Pour the agar into sterile petri dishes and allow them to solidify.
- **Inoculum Preparation:** From a fresh culture, suspend several colonies in sterile saline. Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately $1\text{-}2 \times 10^8$ CFU/mL).
- **Inoculation:** Spot a standardized volume of the bacterial suspension onto the surface of each fosfomycin-containing agar plate and a growth control plate (no antibiotic).
- **Incubation:** Incubate the plates at $35 \pm 2^{\circ}\text{C}$ for 16-20 hours.
- **Result Interpretation:** The MIC is the lowest concentration of fosfomycin that completely inhibits visible growth of the organism.



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Workflow for fosfomycin agar dilution susceptibility testing.

Chemical Synthesis of Fosfomycin

The chemical synthesis of fosfomycin has been approached through various routes. One common strategy involves the epoxidation of a propenylphosphonic acid derivative. For instance, the synthesis can start from cis-1-propenylphosphonic acid, which undergoes epoxidation to yield a racemic mixture of fosfomycin and its enantiomer. The desired (-)-fosfomycin is then resolved.

Another approach involves the asymmetric synthesis to directly obtain the desired enantiomer. This can be achieved through methods like the Sharpless asymmetric dihydroxylation of an (E)-1-propenylphosphonate derivative, followed by several steps to form the epoxide ring.

Conclusion

Fosfomycin calcium remains a clinically relevant antibiotic due to its unique mechanism of action and its activity against a broad spectrum of bacteria. A thorough understanding of its chemical properties, mechanism of action, and appropriate experimental methodologies is essential for researchers and drug development professionals working with this compound. The information and protocols provided in this guide serve as a foundational resource for such endeavors.

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- To cite this document: BenchChem. [fosfomycin calcium CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167986#fosfomycin-calcium-cas-number-and-chemical-identifiers]

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